

5-Ethyl-2,3-dimethylpyrazine chemical properties and structure

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Compound of Interest

Compound Name: 5-Ethyl-2,3-dimethylpyrazine

Cat. No.: B102239

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5-Ethyl-2,3-dimethylpyrazine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **5-Ethyl-2,3-dimethylpyrazine**, a key aroma compound found in a variety of food products. This document is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

Core Chemical Properties

5-Ethyl-2,3-dimethylpyrazine is a substituted pyrazine with a distinct nutty and roasted aroma. Its physical and chemical properties are summarized in the table below, providing a baseline for its handling, analysis, and potential applications.

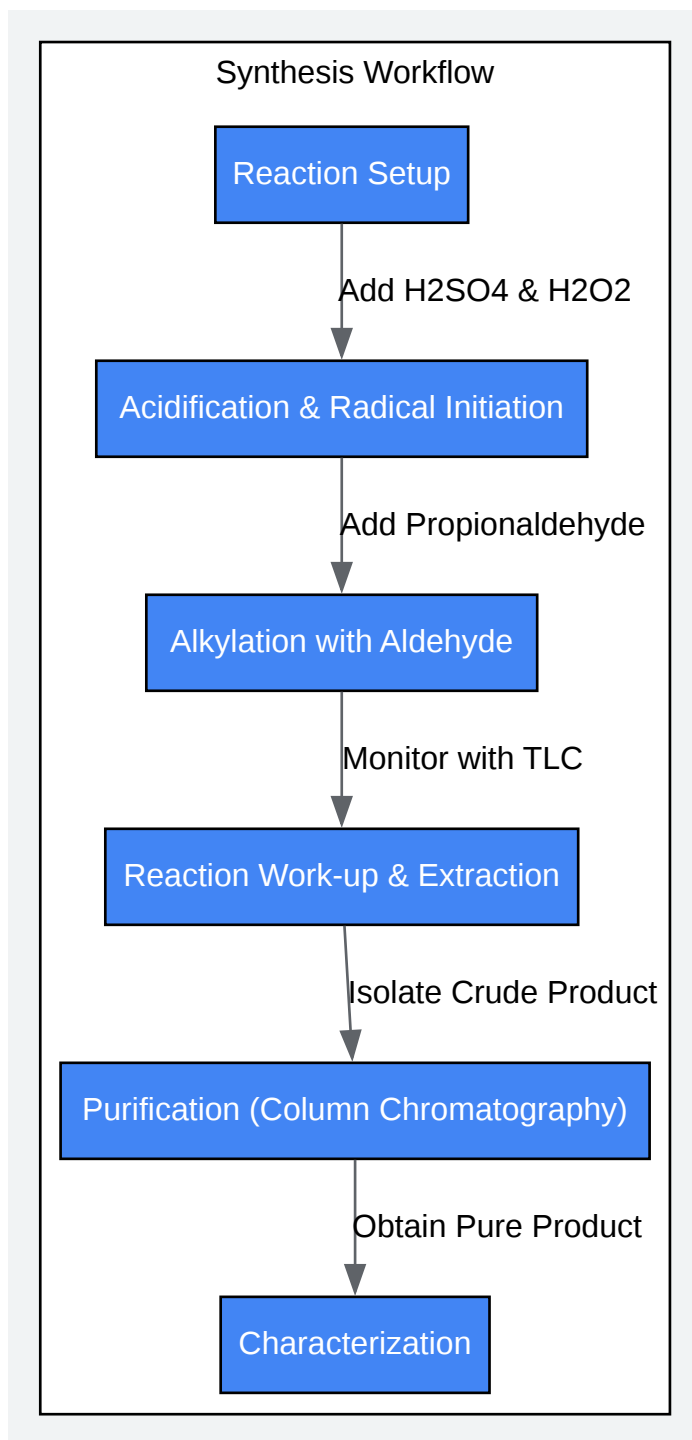
Property	Value	Source
Molecular Formula	C ₈ H ₁₂ N ₂	[1][2][3]
Molecular Weight	136.19 g/mol	[1]
Appearance	Clear colourless or pale yellow liquid	[1]
Boiling Point	190.00 to 191.00 °C at 760.00 mm Hg	[1][4]
Density	0.944-0.982 g/cm ³ (20°C)	[1][4]
Refractive Index	1.494-1.502 (20°C)	[1][4]
Solubility	Practically insoluble to insoluble in water; Soluble in organic solvents like alcohol.	[1][3][4]
Flash Point	70.56 °C (159.00 °F) TCC	[4]
LogP	1.65584	
CAS Number	15707-34-3	[2]

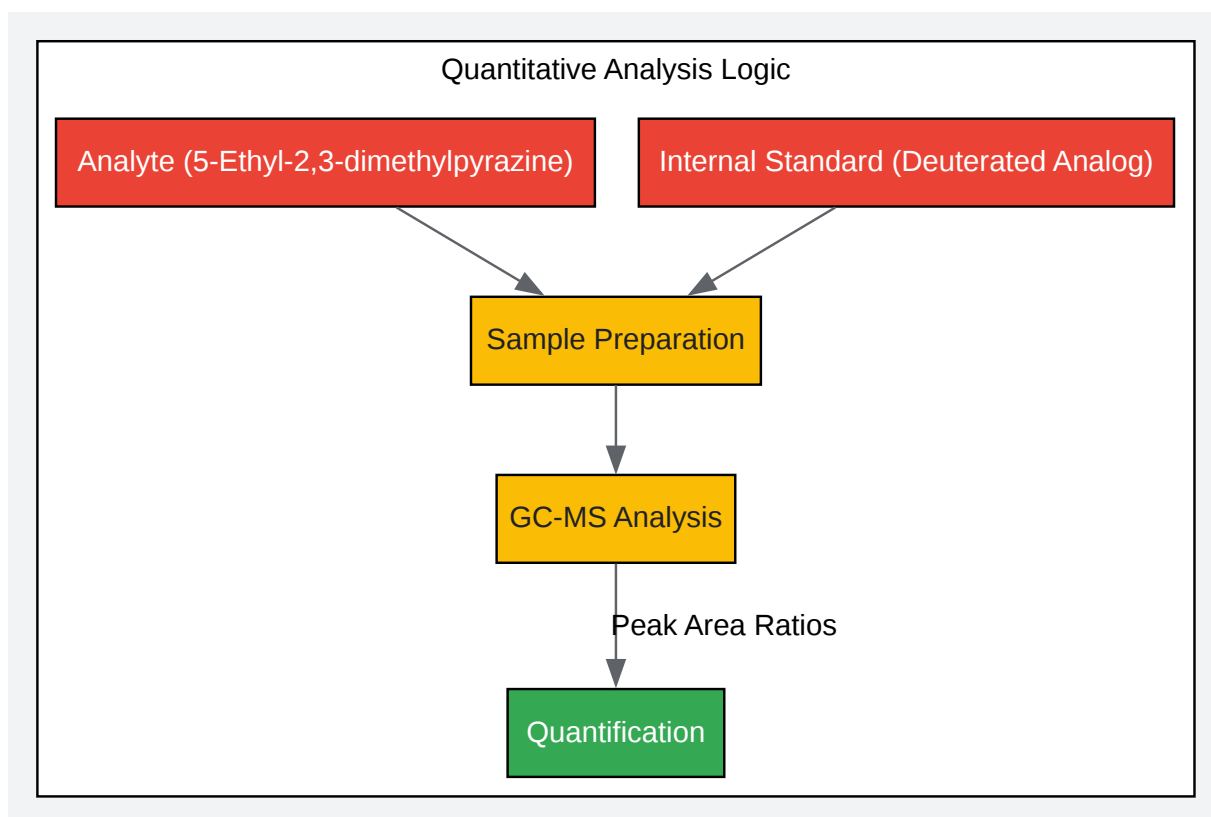
Chemical Structure and Identification

The structural identity of **5-Ethyl-2,3-dimethylpyrazine** is defined by its unique arrangement of atoms. The following identifiers are crucial for its unambiguous representation in chemical databases and literature.

Identifier	Value	Source
IUPAC Name	5-ethyl-2,3-dimethylpyrazine	[1]
SMILES String	<chem>CCC1=CN=C(C(=N1)C)C</chem>	[1]
InChI Key	CIBKSMZEVHTQLG-UHFFFAOYSA-N	[1]

The chemical structure of **5-Ethyl-2,3-dimethylpyrazine** is visualized in the diagram below.





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References

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